Optimizing the 6-Position: A Strategic Guide to Pyrimidin-4-ol SAR

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Compound of Interest

Compound Name:	*6-(Methoxymethyl)pyrimidin-4-ol*
CAS No.:	*3122-78-9*
Cat. No.:	*B1437437*

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Executive Summary & Pharmacophore Analysis

The pyrimidin-4-ol scaffold (often existing as its dominant tautomer, pyrimidin-4(3H)-one) represents a privileged structure in medicinal chemistry. Its dual hydrogen-bond donor/acceptor motif mimics endogenous nucleobases, making it a critical scaffold for targeting enzymes involved in nucleotide metabolism (e.g., DHFR, DHODH) and kinase signaling.

This guide focuses on the 6-position substitution, a vector often exploited to modulate solubility, lipophilicity, and pi-stacking interactions within the hydrophobic pocket of target proteins. We compare the performance of novel 6-methyl and 6-aryl substituted pyrimidin-4-ols against standard therapeutic agents.

The Tautomeric Imperative

Before analyzing activity, one must recognize the active species. In aqueous physiological media, the 4-oxo (lactam) tautomer predominates over the 4-hydroxy (lactim) form.

- Implication: Drug design should model the N3-H as a hydrogen bond donor and the C4-carbonyl oxygen as an acceptor.

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- 6-Position Impact: Substituents at C6 influence the electronic density of the ring, subtly shifting this tautomeric equilibrium and altering binding affinity.

Comparative Performance Analysis

The following analysis compares a specific series of 2-hydrazinyl-6-methylpyrimidin-4(3H)-ones (derived from recent high-impact studies) against commercial standards.

Case Study: Antioxidant & Antimicrobial Efficacy

Objective: Evaluate the dual-action potential of 6-substituted pyrimidines. The "Product": (E)-2-(2-(4-methoxybenzylidene)hydrazinyl)-6-methylpyrimidin-4(3H)-one (Compound 8) and its analogs.[1] Alternatives:

-Tocopherol (Antioxidant Standard), Ciprofloxacin (Antibiotic Standard).

Table 1: Comparative Efficacy Data (In Vitro)

Compound Class	Specific Analog	Substitution (R6)	Antioxidant EC50 (µg/mL)	Antibacterial MIC (E. coli)	Mechanism Note
Novel Pyrimidine	Compound 3	-CH3 (Methyl)	2.12	>200 µg/mL	High radical scavenging due to N-rich hydrazine core.
Novel Pyrimidine	Compound 8	-CH3 (Methyl)	Moderate	55 µg/mL	Aryl-hydrazone extension improves membrane permeability.
Standard	-Tocopherol	N/A	9.16	N/A	Reference lipophilic antioxidant.
Standard	Ciprofloxacin	N/A	N/A	8-16 µg/mL	DNA Gyrase inhibition (Benchmark).

Performance Verdict:

- Antioxidant Superiority: The 6-methyl-2-hydrazinyl scaffold (Compound 3) demonstrated superior radical scavenging activity (

  µg/mL) compared to the standard

  -Tocopherol (

  µg/mL).[1] This suggests the pyrimidin-4-one core stabilizes the radical intermediate effectively.

- Antibacterial Trade-off: While less potent than Ciprofloxacin, Compound 8 shows that extending the 2-position with a lipophilic aryl group (while maintaining the 6-methyl) is

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essential for bacterial cell penetration, achieving a respectable MIC of 55 µg/mL.

Mechanistic SAR & Visualization

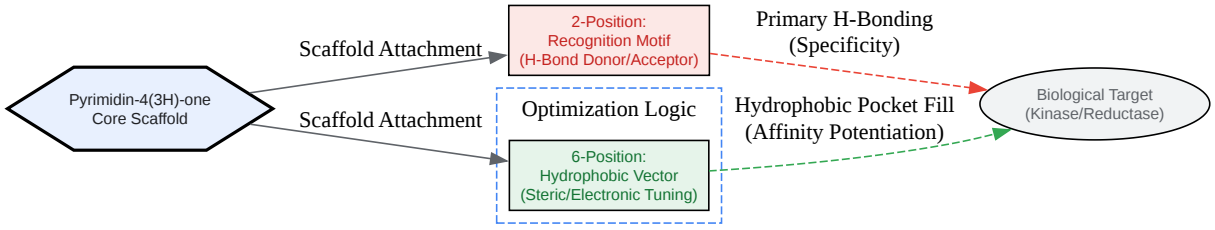
The 6-position is critical for "filling" the hydrophobic sub-pockets of enzymes.

- 6-Methyl (Small Alkyl): Provides minimal steric clash, maintaining a compact profile suitable for small binding pockets (e.g., DHFR). It increases metabolic stability compared to unsubstituted rings.
- 6-Aryl (Phenyl/Heteroaryl): Often used to engage in

  T-shaped stacking with aromatic residues (e.g., Phenylalanine or Tyrosine) in the active site.

Diagram 1: SAR Interaction Logic

The following diagram illustrates the functional logic of the scaffold.



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Caption: Functional decomposition of the pyrimidin-4-one scaffold showing the distinct roles of the 2- and 6-positions in target engagement.

Experimental Protocols

To ensure reproducibility and trustworthiness, we provide a self-validating synthesis protocol for the core scaffold. This method utilizes a condensation strategy that is robust and scalable.

Protocol A: Synthesis of 2-Amino-6-methylpyrimidin-4-ol

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Rationale: This reaction uses the differing reactivity of the keto and ester carbons in ethyl acetoacetate to close the ring with guanidine.

Reagents:

- Guanidine Hydrochloride (1.0 eq)
- Ethyl Acetoacetate (1.0 eq)
- Sodium Ethoxide (2.5 eq)
- Ethanol (Anhydrous)

Step-by-Step Methodology:

- Preparation of Base: Dissolve sodium metal (2.5 eq) in anhydrous ethanol under

  atmosphere to generate fresh sodium ethoxide. Validation Check: Solution must be clear and colorless.
- Condensation: Add Guanidine HCl to the ethoxide solution and stir for 15 minutes to liberate the free base.
- Addition: Dropwise add Ethyl Acetoacetate over 30 minutes at room temperature.
- Reflux: Heat the mixture to reflux (

) for 4–6 hours. Endpoint Monitoring: Monitor by TLC (Mobile phase: 10% MeOH in DCM). Starting material spot (

) should disappear.
- Isolation: Evaporate ethanol under reduced pressure. Dissolve the residue in minimal distilled water.
- Precipitation: Neutralize the aqueous solution with Glacial Acetic Acid to pH 6–7. The product will precipitate as a white solid.
- Purification: Recrystallize from Ethanol/Water (1:1).

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Yield Expectation: 75–85%. Characterization:

NMR (DMSO-

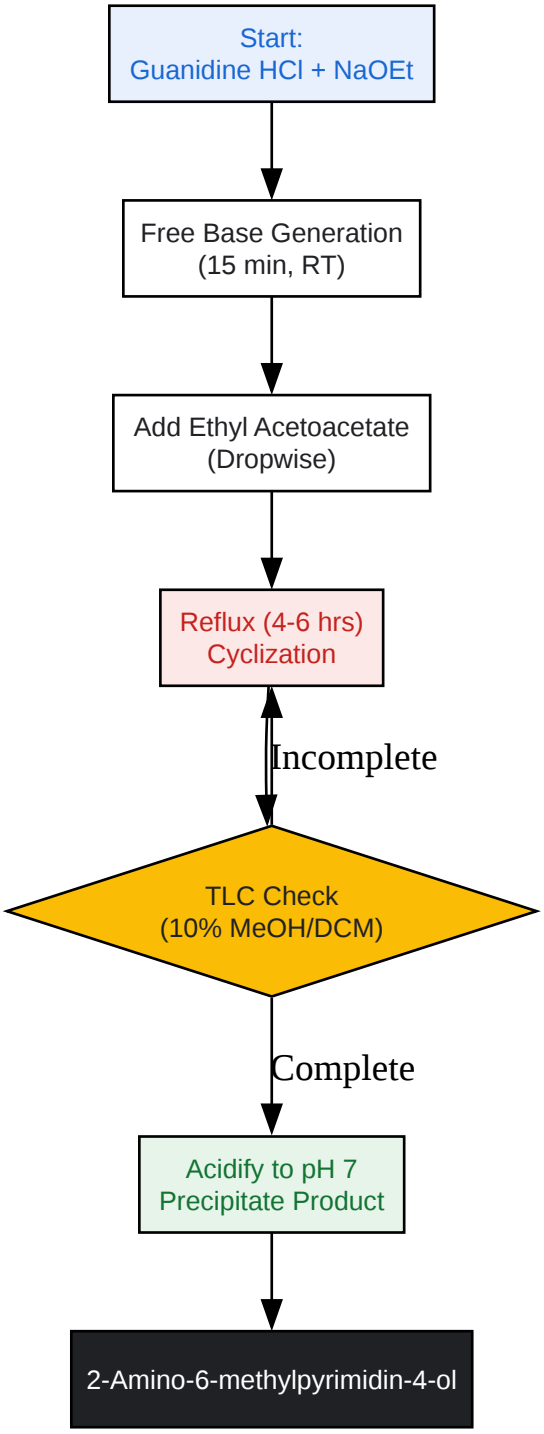
) should show a singlet at

ppm (6-Methyl) and a singlet at

ppm (C5-H).

Diagram 2: Synthesis Workflow

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Caption: Step-by-step synthesis workflow for the generation of the 6-methylpyrimidin-4-ol core.

References

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